

Application Notes and Protocols for Fenoxaprop-ethyl, (-)- Standard in Residue Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenoxaprop-ethyl, (-)-

Cat. No.: B038666

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenoxaprop-ethyl is a selective post-emergence herbicide widely used to control annual and perennial grass weeds in a variety of broad-leaved crops.[1] Its mode of action involves the inhibition of acetyl-CoA carboxylase (ACCase), an enzyme crucial for fatty acid biosynthesis in plants.[1] Due to its widespread agricultural use, regulatory bodies worldwide have established maximum residue limits (MRLs) for fenoxaprop-ethyl and its metabolites in food and environmental samples. Accurate and reliable monitoring of these residues is therefore essential to ensure food safety and environmental protection.

This document provides detailed application notes and protocols for the analysis of fenoxaprop-ethyl residues, utilizing **Fenoxaprop-ethyl, (-)-** as an analytical standard. High-purity reference standards are critical for the accuracy and reliability of analytical results, ensuring regulatory compliance and safety assessments.[2] These guidelines are intended for researchers, scientists, and professionals involved in residue analysis and drug development.

Physicochemical Properties of Fenoxaprop-ethyl

Property	Value
Chemical Name	ethyl 2-[4-[(6-chloro-1,3-benzoxazol-2-yl)oxy]phenoxy]propanoate
CAS Number	66441-23-4
Molecular Formula	C ₁₈ H ₁₆ ClNO ₅
Molecular Weight	361.78 g/mol
Appearance	Coarse light beige to brown powder

Experimental Protocols

Accurate determination of fenoxaprop-ethyl and its primary metabolite, fenoxaprop acid, requires robust analytical methodologies. The following sections detail protocols for sample preparation and analysis using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) coupled with Mass Spectrometry (MS).

Protocol 1: Sample Preparation using QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction of pesticide residues from various food and agricultural matrices.^[3]

Materials:

- Homogenized sample (e.g., fruit, vegetable, soil)
- Acetonitrile (ACN)
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) (optional, for pigmented samples)

- C18 sorbent (optional, for high-fat samples)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes (for d-SPE)
- High-speed centrifuge
- Vortex mixer

Procedure:

- Sample Weighing: Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10-15 mL of acetonitrile to the sample tube.
 - If required, add an internal standard solution.
 - Cap the tube and shake vigorously for 1 minute to ensure thorough mixing.[\[4\]](#)
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Immediately shake vigorously for 1 minute to prevent the agglomeration of salts.
- Centrifugation: Centrifuge the tube at ≥ 3000 rcf for 5 minutes. This will separate the sample into an upper acetonitrile layer (containing the analytes) and a lower layer of water and sample solids.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer to a 15 mL d-SPE tube containing PSA, anhydrous MgSO_4 , and other sorbents as needed (GCB for pigments, C18 for fats).
 - Vortex the d-SPE tube for 1 minute.
- Final Centrifugation and Collection:

- Centrifuge the d-SPE tube at high speed for 5 minutes.
- Carefully collect the supernatant (the cleaned extract) and transfer it to a vial for analysis. The extract can be acidified to protect base-sensitive pesticides.

Protocol 2: Analysis by HPLC-UV

This protocol is suitable for the quantification of fenoxaprop-ethyl in various environmental and agricultural samples.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)[5][6]
- Data acquisition and processing software

Reagents:

- Fenoxaprop-ethyl analytical standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)

Preparation of Standard Solutions:

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Fenoxaprop-ethyl, (-)-** standard and dissolve it in 10 mL of acetonitrile.
- Working Standards: Prepare a series of working standards by serial dilution of the stock solution with acetonitrile to achieve a concentration range suitable for creating a calibration curve (e.g., 0.05 to 5.0 µg/mL).

Chromatographic Conditions:

Parameter	Condition
Column	C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile and Methanol (gradient elution)[5]
Flow Rate	1.0 mL/min[6]
Injection Volume	20 µL[5][6]
UV Detection	280 nm[5][6]
Column Temperature	40°C

Analysis Procedure:

- Inject the prepared sample extracts and working standards into the HPLC system.
- Record the chromatograms and identify the peak corresponding to fenoxaprop-ethyl based on the retention time of the standard.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
- Quantify the amount of fenoxaprop-ethyl in the samples by comparing their peak areas to the calibration curve.

Protocol 3: Analysis by LC-MS/MS

For higher sensitivity and selectivity, especially in complex matrices, LC-MS/MS is the preferred method. This protocol is for the analysis of fenoxaprop-ethyl and its metabolite, fenoxaprop acid.

Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- C18 reversed-phase column

- Data acquisition and processing software

Reagents:

- Fenoxaprop-ethyl and Fenoxaprop acid analytical standards
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid or Acetic acid

Preparation of Standard Solutions: Prepare stock and working standards for both fenoxaprop-ethyl and fenoxaprop acid in a similar manner to the HPLC-UV protocol, using a suitable solvent like acetonitrile.

LC-MS/MS Conditions:

Parameter	Condition
Column	C18 reversed-phase
Mobile Phase	A: Water with 0.1% Formic Acid, B: Acetonitrile with 0.1% Formic Acid (gradient)
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative
Scan Type	Multiple Reaction Monitoring (MRM)

MRM Transitions (Example):

- Fenoxaprop-ethyl: Precursor Ion → Product Ion 1 (Quantifier), Product Ion 2 (Qualifier)

- Fenoxaprop acid: Precursor Ion → Product Ion 1 (Quantifier), Product Ion 2 (Qualifier) (Note: Specific MRM transitions should be optimized in the laboratory)

Analysis Procedure:

- Inject the prepared sample extracts and working standards into the LC-MS/MS system.
- Acquire data in MRM mode.
- Process the data to obtain peak areas for the quantifier and qualifier ions for each analyte.
- Construct calibration curves and quantify the analytes in the samples.

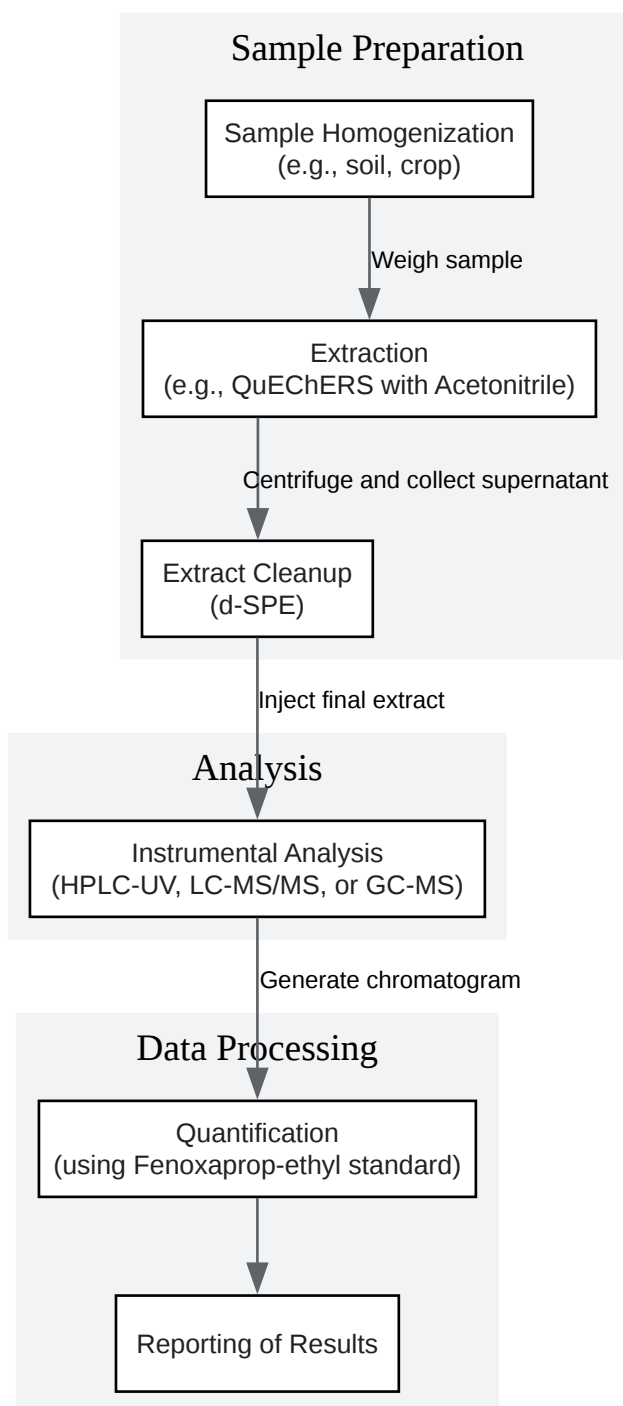
Data Presentation

The performance of different analytical methods for fenoxaprop-ethyl is summarized below.

Table 1: Method Performance for Fenoxaprop-ethyl Analysis

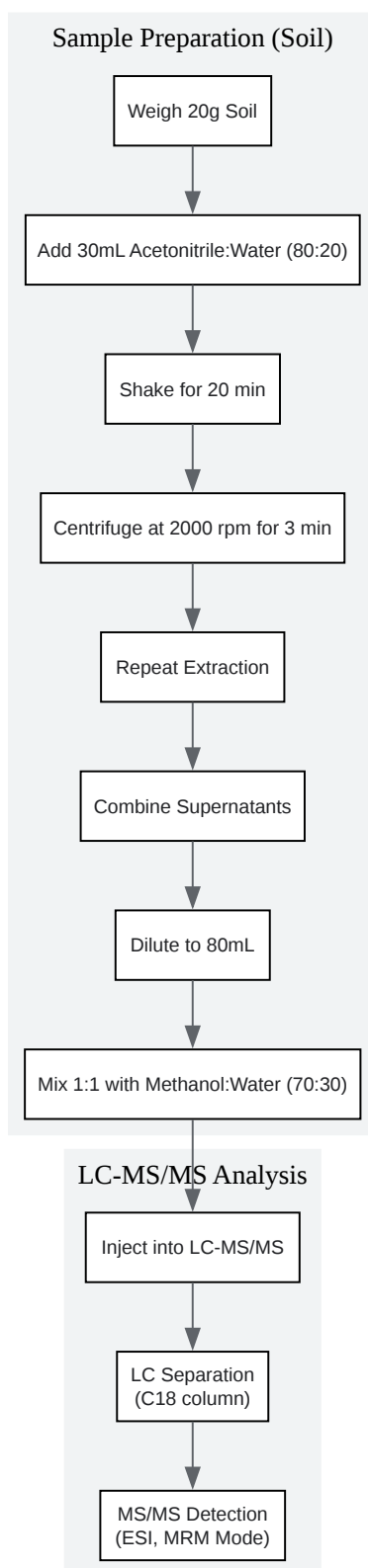
Method	Matrix	LOD	LOQ	Recovery (%)	Reference
HPLC-UV	Soil, Wheat Grain, Straw	2 ng (fenoxaprop-ethyl), 1 ng (fenoxaprop acid)	5-10 ng/g	72.5 - 91.25	[7]
HPLC-MS/MS	Wheat, Soil	-	-	-	[8]
GC-MS	Rice Straw, Grain, Plant	0.01 mg/kg	0.05 mg/kg	76 - 86	[5]
HPLC-UV	Soil, Vegetables	-	-	91.22 - 99.32	[6]
LC-MS/MS	Rice, Soil, Water	0.003 mg/kg	-	75.1 - 102.8	[9]

Visualizations



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Caption: General workflow for fenoxaprop-ethyl residue analysis.



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Caption: Detailed workflow for LC-MS/MS analysis in soil.

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- To cite this document: BenchChem. [Application Notes and Protocols for Fenoxaprop-ethyl, (-)- Standard in Residue Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b038666#fenoxaprop-ethyl-standard-for-residue-analysis>]

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